

Protocol for the Preparation of a Tert-Butylamine-d9 Hydrobromide Stock Solution

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Compound of Interest

Compound Name: *tert-Butylamine-d9Hydrobromide*

Cat. No.: *B586317*

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Application Note

Introduction

Tert-Butylamine-d9 hydrobromide is a deuterated stable isotope-labeled compound commonly utilized as an internal standard in quantitative analytical methods such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The use of a stable isotope-labeled internal standard is a well-established technique to improve the accuracy and precision of analytical measurements by correcting for variations in sample preparation, injection volume, and instrument response. This document provides a detailed protocol for the preparation of a stock solution of tert-Butylamine-d9 Hydrobromide for research, development, and quality control applications.

Target Audience

This protocol is intended for researchers, scientists, and drug development professionals with experience in analytical chemistry and laboratory procedures.

Physicochemical and Safety Data

A summary of the relevant physicochemical properties and safety information for tert-Butylamine-d9 Hydrobromide is provided in the tables below.

Table 1: Physicochemical Properties of Tert-Butylamine-d9 Hydrobromide

Property	Value
Molecular Formula	C ₄ H ₃ D ₉ BrN
Molecular Weight	163.10 g/mol
Appearance	White to almost white powder or crystals
Solubility	Soluble in water. The non-deuterated form is miscible with water and alcohol.

Data sourced from multiple chemical suppliers and databases.

Table 2: Safety and Handling Precautions

Hazard	Precaution
Irritant	Causes skin and eye irritation.[2]
Hygroscopic	Substance absorbs moisture from the air.[2]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[2]
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust.
Storage	Store in a tightly sealed container in a cool, dry, and dark place.[3] For long-term stability, storage at -20°C is recommended.[4] Store under an inert atmosphere.[2][4]

Experimental Protocol

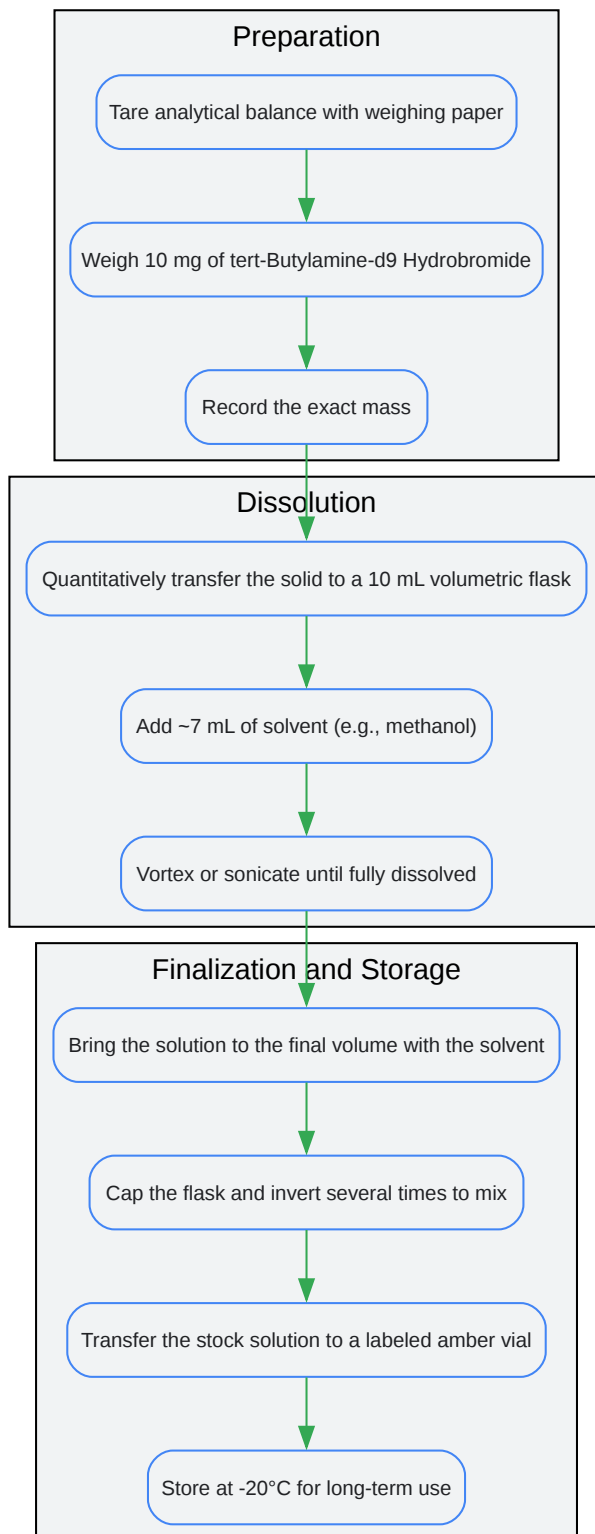
This protocol outlines the steps for preparing a 1 mg/mL stock solution of tert-Butylamine-d9 Hydrobromide. This concentration is a common starting point for the preparation of working solutions for analytical standards.

Materials and Equipment

- tert-Butylamine-d9 Hydrobromide (solid)
- High-purity solvent (e.g., methanol, ethanol, or deionized water)
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flask (e.g., 10 mL, Class A)
- Spatula
- Weighing paper or boat
- Pipettes
- Vortex mixer or sonicator
- Amber glass vial with a screw cap for storage

Workflow Diagram

Experimental Workflow for Stock Solution Preparation

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